

Dodecyl Chloroformate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Dodecyl chloroformate

CAS No.: 24460-74-0

Cat. No.: B033643

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Abstract

Dodecyl chloroformate (DDCF), also known as lauryl chloroformate, is a reactive chemical intermediate widely used in organic synthesis, particularly for the introduction of the dodecyloxycarbonyl protecting group in the synthesis of pharmaceuticals and other complex organic molecules. As a member of the chloroformate ester family, its high reactivity necessitates a thorough understanding of its stability profile and appropriate storage conditions to ensure its quality, prevent degradation, and guarantee safe handling. This technical guide provides an in-depth overview of the stability of **dodecyl chloroformate**, including recommended storage conditions, known decomposition pathways, and detailed experimental protocols for its stability assessment.

Chemical Properties and Inherent Stability

Dodecyl chloroformate is a colorless to light yellow liquid that is inherently unstable in the presence of nucleophiles, particularly water. It is classified as a corrosive substance and is fatal if swallowed, in contact with skin, or if inhaled.[1][2] The reactivity of the molecule is centered

on the highly electrophilic carbonyl carbon, which is susceptible to attack by a wide range of nucleophiles.

While **dodecyl chloroformate** is reported to be stable under proper, strictly controlled conditions, its practical application is dictated by its sensitivity to moisture, heat, and light.[3] It is incompatible with strong bases, acids, alcohols, and amines, which can catalyze its decomposition.[3]

Recommended Storage and Handling Conditions

To maintain the integrity and reactivity of **dodecyl chloroformate**, adherence to stringent storage and handling protocols is critical. The following conditions are recommended based on safety data sheets and chemical supplier information.[1][4]

Table 1: Recommended Storage and Handling Conditions for **Dodecyl Chloroformate**



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Decomposition Pathways

Dodecyl chloroformate primarily degrades through two main pathways: hydrolysis and thermal decomposition. The specific mechanism can be influenced by the solvent, temperature, and presence of catalysts.

Hydrolysis

The most common degradation pathway for **dodecyl chloroformate** is hydrolysis, which occurs upon contact with water or moist air.[5] The reaction proceeds via a nucleophilic acyl

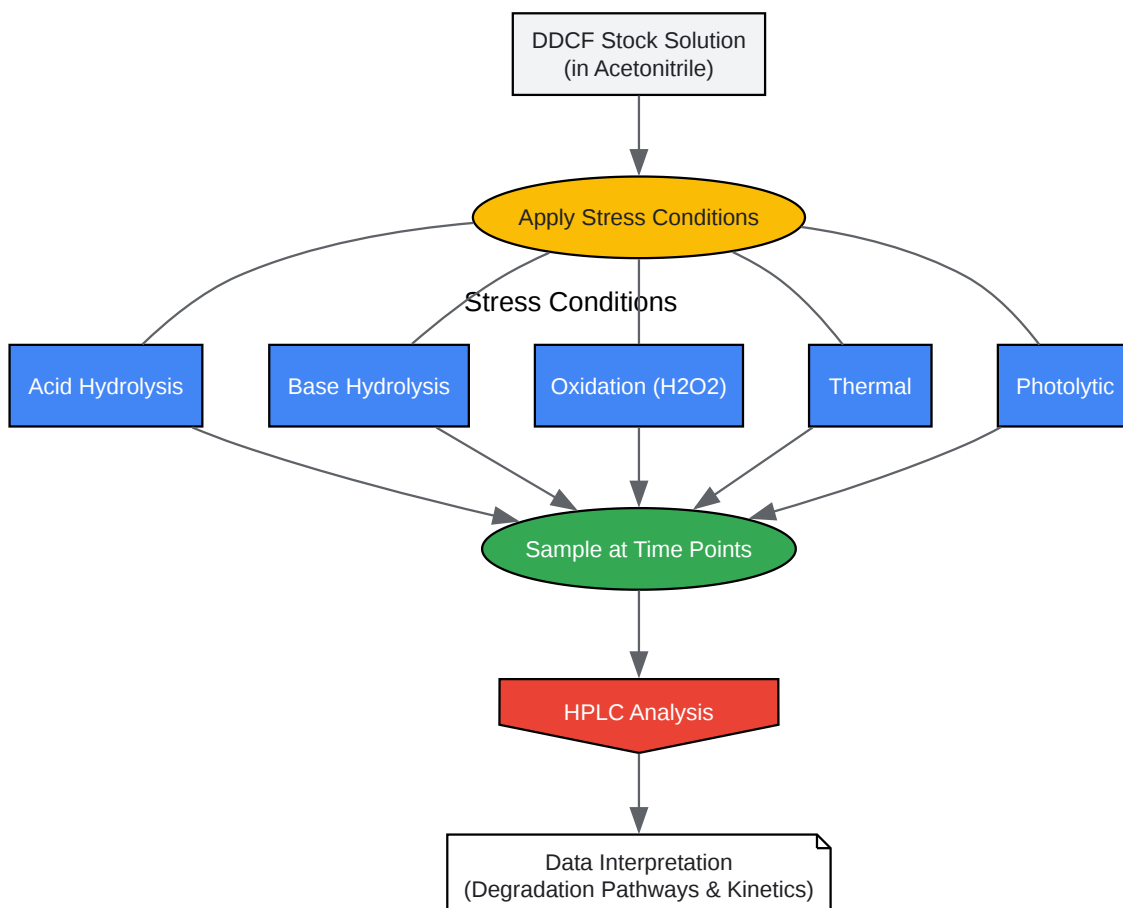
substitution mechanism, where water attacks the carbonyl carbon. For primary alkyl chloroformates like **dodecyl chloroformate**, this typically follows a bimolecular addition-elimination pathway.[6] The final products of hydrolysis are dodecanol (lauryl alcohol), hydrochloric acid (HCl), and carbon dioxide (CO₂).[3][5]



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